

Solubility of 2-Chlorobutane in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Chlorobutane

Cat. No.: B7769336

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-chlorobutane** in a variety of organic solvents. The information is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **2-chlorobutane** as a solvent or intermediate in their work. This document compiles available solubility data, details experimental protocols for solubility determination, and presents visualizations to illustrate key concepts.

Quantitative Solubility Data

The solubility of **2-chlorobutane** in organic solvents is a critical parameter for its application in synthesis, extraction, and formulation. Based on available literature, **2-chlorobutane** exhibits a high degree of solubility in many common organic solvents. For several solvents, it is described as being miscible, meaning it is soluble in all proportions.

The following table summarizes the quantitative and qualitative solubility of **2-chlorobutane** in various organic solvents.

Solvent Category	Solvent Name	Temperature (°C)	Solubility	Units	Citation
Alcohols	Ethanol	Not Specified	Miscible	-	[1]
Methanol	Not Specified	Miscible	-	-	
Propanol	Not Specified	Miscible	-	-	
Butanol	Not Specified	Miscible	-	-	
Ketones	Acetone	Not Specified	Miscible	-	[1]
Ethers	Diethyl Ether	Not Specified	Miscible	-	[1]
Diisopropyl Ether	15.0 - 35.0	Miscible (Implied by VLE data)	-	-	
1,3-Dioxolane	25.0 - 55.0	Miscible (Implied by VLE data)	-	-	
1,4-Dioxane	25.0 - 55.0	Miscible (Implied by VLE data)	-	-	
Halogenated Hydrocarbons	Dichloromethane	Not Specified	Miscible	-	
Chloroform	Not Specified	Miscible	-	-	
Carbon Tetrachloride	Not Specified	Miscible	-	-	
Aliphatic Hydrocarbons	n-Hexane	15.0 - 35.0	Miscible (Implied by VLE data)	-	
Heptane	Not Specified	Soluble	-	-	
Aromatic Hydrocarbon	Toluene	Not Specified	Soluble	-	

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Esters	Ethyl Acetate	Not Specified	Soluble	-
Aqueous	Water	25.0	1.0	g/L

Note: "Miscible" indicates that the two liquids are completely soluble in each other at all proportions. For many solvent systems, specific quantitative data in units such as g/100mL or mole fraction at varying temperatures is not readily available in the cited literature; the term "miscible" is the most common descriptor.

Experimental Protocols for Solubility Determination

The determination of liquid-liquid solubility is crucial for characterizing a solvent system. Below are detailed methodologies for both qualitative and quantitative assessment of the solubility of a liquid analyte like **2-chlorobutane** in an organic solvent.

Method 1: Visual Miscibility Determination (Qualitative)

This method provides a rapid, qualitative assessment of whether two liquids are miscible, partially miscible, or immiscible.

Materials:

- Test tubes with stoppers or screw caps
- Graduated pipettes or cylinders
- **2-Chlorobutane** (solute)
- Organic solvent of interest (solvent)
- Vortex mixer (optional)

Procedure:

- To a clean, dry test tube, add a known volume of the organic solvent (e.g., 5 mL).
- Add a small, known volume of **2-chlorobutane** to the solvent (e.g., 0.5 mL).

- Stopper the test tube and invert it several times or briefly vortex to ensure thorough mixing.
- Allow the mixture to stand for a few minutes and observe.
 - Miscible: A single, clear, homogeneous phase is observed.
 - Immiscible: Two distinct liquid layers are visible.
 - Partially Miscible: The mixture may initially appear cloudy or form an emulsion before separating into two layers, or a single phase may be observed at this concentration, but phase separation occurs upon adding more of one component.
- Continue adding the solute in known increments, mixing and observing after each addition, until the entire composition range is explored or until phase separation is observed.

Method 2: Cloud Point Titration for Mutual Solubility Curve (Quantitative)

This method is used to determine the mutual solubility of two partially miscible liquids as a function of temperature. By identifying the temperature at which a mixture of known composition becomes homogeneous (the cloud point), a phase diagram can be constructed.

Materials:

- Jacketed glass vessel with a stirrer
- Circulating water bath with temperature control
- Calibrated thermometer or temperature probe
- Burette or precision pump for titrant delivery
- Analytical balance
- **2-Chlorobutane**
- Organic solvent of interest

Procedure:

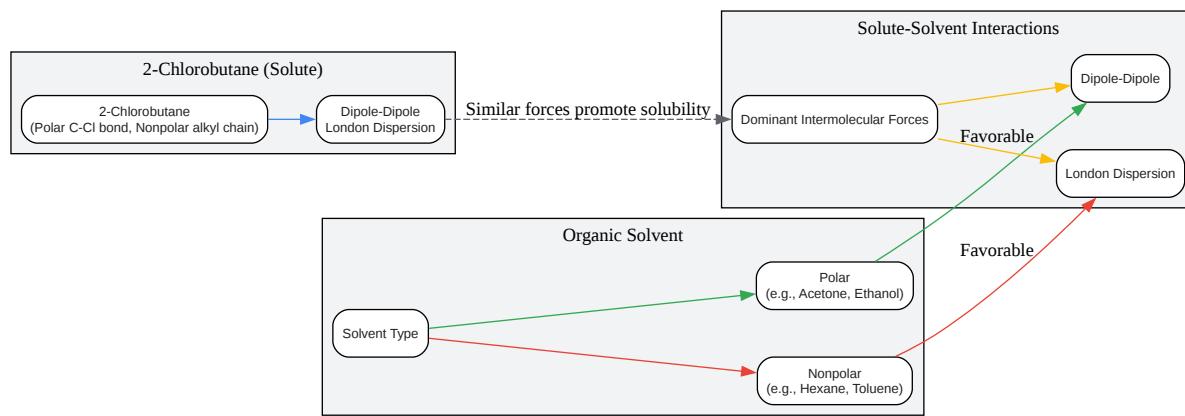
- Preparation of Mixtures: Prepare a series of mixtures of **2-chlorobutane** and the organic solvent with known compositions by mass in the jacketed glass vessel.
- Heating and Observation:
 - Start with a mixture that is in a two-phase region at room temperature (appears cloudy or has two layers).
 - Begin stirring the mixture and slowly increase the temperature of the circulating bath.
 - Carefully observe the mixture. The temperature at which the turbidity disappears and the solution becomes a single clear phase is the cloud point. Record this temperature.
- Cooling and Observation:
 - Slowly cool the now homogeneous mixture while continuing to stir.
 - The temperature at which turbidity reappears is also recorded.
 - The average of the heating and cooling cloud point temperatures is taken as the equilibrium phase transition temperature for that composition.
- Repeat for Different Compositions: Repeat steps 2 and 3 for all the prepared mixtures of different compositions.
- Constructing the Phase Diagram: Plot the recorded temperatures (y-axis) against the weight percent or mole fraction of **2-chlorobutane** (x-axis). The resulting curve is the mutual solubility curve. The peak of this curve, if present, represents the upper consolute temperature, above which the two liquids are miscible in all proportions.

Visualizations

The following diagrams illustrate key concepts related to the solubility of **2-chlorobutane**.

Factors Influencing Solubility

The solubility of **2-chlorobutane** in a given solvent is governed by the principle of "like dissolves like," which relates to the intermolecular forces between the solute and solvent molecules.

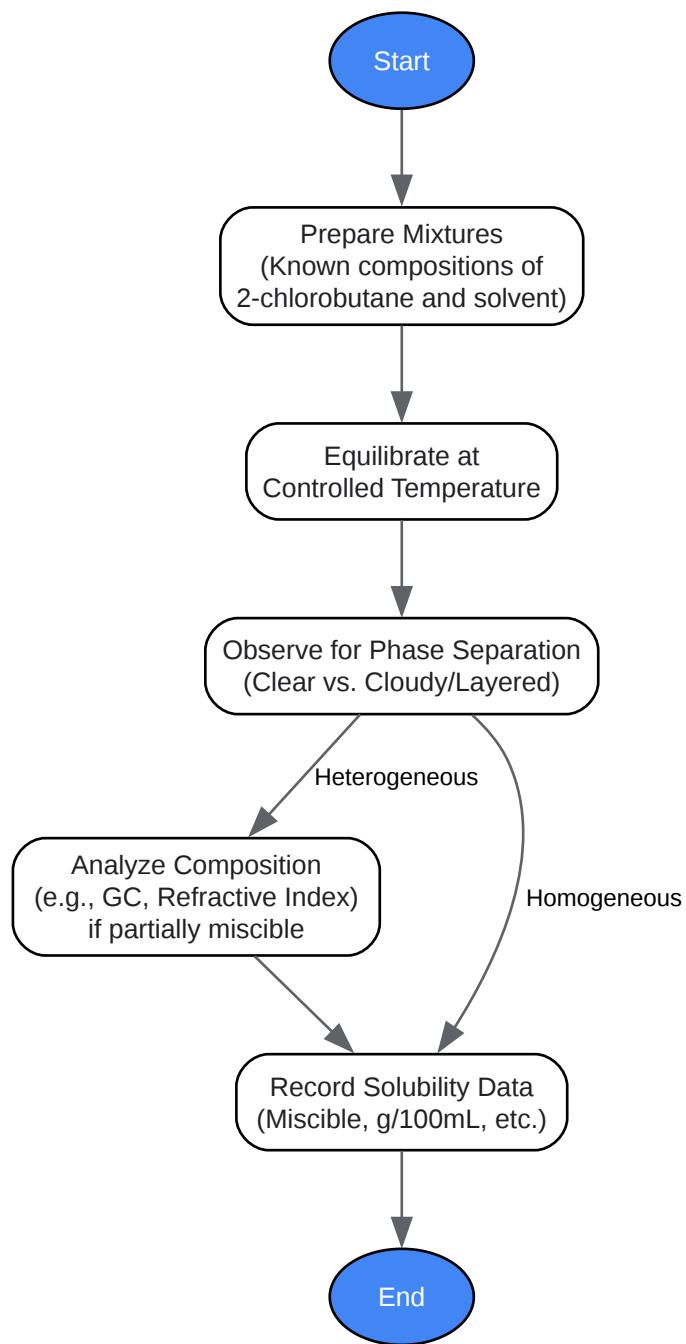


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Factors influencing the solubility of **2-chlorobutane**.

Experimental Workflow for Solubility Determination

The following workflow outlines the general steps involved in determining the solubility of **2-chlorobutane** in an organic solvent.



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General workflow for solubility determination.

Conclusion

2-Chlorobutane demonstrates high solubility in a wide range of common organic solvents, being miscible with many alcohols, ketones, and ethers. This property, stemming from its molecular structure which has both polar and nonpolar characteristics, makes it a versatile

compound in various chemical applications. For systems where complete miscibility is not observed or is unknown, the experimental protocols outlined in this guide provide a framework for quantitative solubility determination. The provided visualizations offer a conceptual understanding of the factors governing its solubility and the experimental process for its determination. This guide serves as a foundational resource for professionals requiring detailed solubility information for **2-chlorobutane** in their research and development activities.

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References

- 1. standards.globalspec.com [standards.globalspec.com]
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